

# Proper Disposal of (S)-Tetrahydrofuran-2-carboxylic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: (S)-Tetrahydrofuran-2-carboxylic acid

Cat. No.: B1297468

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This guide provides essential safety and logistical information for the proper disposal of **(S)-Tetrahydrofuran-2-carboxylic acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory waste management protocols.

## Immediate Safety and Handling

**(S)-Tetrahydrofuran-2-carboxylic acid** is classified as a corrosive substance that causes severe skin burns and eye damage.[1][2][3] Therefore, adherence to strict safety protocols is mandatory during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling the substance. This includes chemical-resistant gloves (e.g., nitrile), tightly fitting safety goggles, a face shield (minimum 8-inch), and a lab coat.[3][4][5]
- **Ventilation:** Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood to minimize the inhalation of vapors or mists.[4][6]
- **Incompatible Materials:** Store this acid away from strong oxidizing agents and bases.[2][7]

## Quantitative Data Summary

This table summarizes key identifiers and hazard information for Tetrahydrofuran-2-carboxylic acid.

| Property              | Value  |
|-----------------------|--|
| Chemical Name         | Tetrahydrofuran-2-carboxylic acid              |
| CAS Number            | 16874-33-2                                     |
| Molecular Formula     | C5H8O3   |
| Hazard Classification | Skin Corrosion/Irritation (Category 1B)        |
| Hazard Classification | Serious Eye Damage/Eye Irritation (Category 1) |
| Signal Word           | Danger   |
| Hazard Statements     | H314: Causes severe skin burns and eye damage. |

Source: Merck Millipore SDS, Fisher Scientific SDS[1][2]

## Spill and Contamination Management

In the event of a spill, immediate and proper management is crucial to prevent chemical exposure and environmental contamination.

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.[8]
- Containment: For small spills, contain the material using an inert absorbent such as vermiculite, dry sand, or earth.[1][3] Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material and contaminated debris into a suitable, sealable, and properly labeled container for hazardous waste.[4][7]
- Decontamination: Clean the affected area thoroughly.[1] Dispose of all cleaning materials as hazardous waste.[4]
- Large Spills: For spills larger than one liter, evacuate the area and contact your institution's Environmental Health & Safety (EHS) office immediately.[4][8]

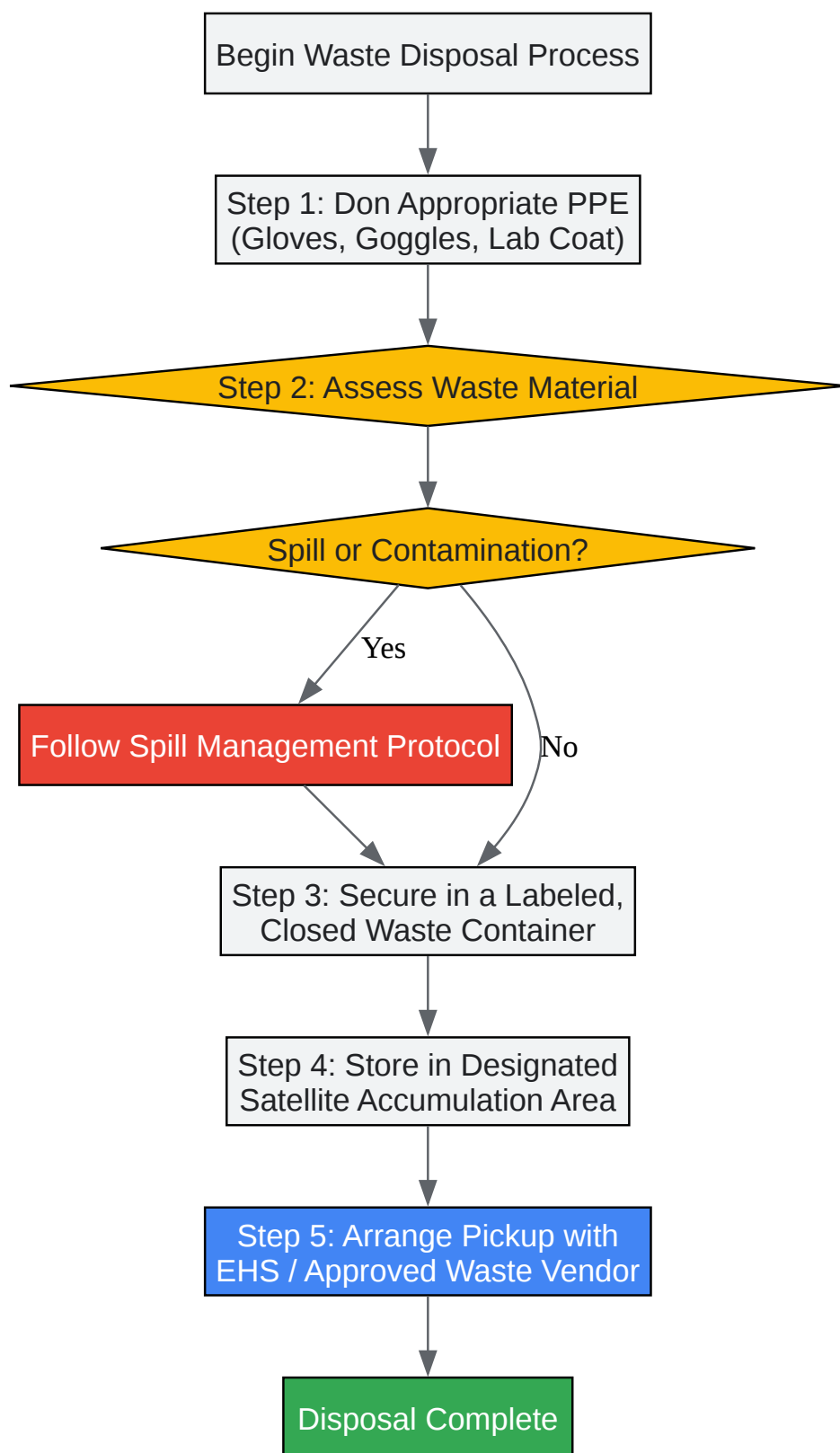
## Step-by-Step Disposal Protocol

The primary and mandated disposal method for **(S)-Tetrahydrofuran-2-carboxylic acid** is through an approved hazardous waste disposal service.<sup>[1][2][6][7]</sup> Do not dispose of this chemical down the drain or in regular trash.<sup>[5][9][10]</sup>

- **Do Not Mix:** Keep chemical waste in its original container whenever possible.<sup>[1]</sup> Do not mix it with other waste streams to avoid potentially hazardous reactions.<sup>[1]</sup>
- **Container Management:** Ensure the waste container is in good condition, tightly closed, and properly sealed to prevent leakage.<sup>[2][5][6]</sup> If the original container is compromised, transfer the waste to a suitable, compatible, and clearly labeled container.
- **Labeling:** Label the waste container clearly with a hazardous waste tag, identifying the contents as "**(S)-Tetrahydrofuran-2-carboxylic Acid**" and including any known hazards (e.g., "Corrosive").
- **Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area.<sup>[4]</sup> This area should be secure, well-ventilated, and away from incompatible materials.<sup>[2]</sup> Store the container locked up.<sup>[1][2][3][7]</sup>
- **Arrange for Pickup:** Contact your institution's EHS office or designated hazardous waste disposal provider to schedule a pickup.<sup>[9][10]</sup> Follow their specific procedures for waste collection and documentation.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe disposal of **(S)-Tetrahydrofuran-2-carboxylic acid**.



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